

1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride stability and decomposition

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Compound of Interest

Compound Name: 1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride

Cat. No.: B1351041

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Technical Support Center: 1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, handling, and troubleshooting of **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** (CAS: 49783-84-8).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**?

A1: It is crucial to store **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** in a tightly sealed container under an inert atmosphere, such as argon or nitrogen.^[1] The recommended storage temperature is 2-8°C to minimize degradation.^[1]

Q2: What are the primary decomposition products of this compound?

A2: The primary decomposition product upon contact with water or moisture is 1,5-Dimethyl-1H-pyrazole-3-carboxylic acid and hydrogen chloride (HCl) gas.^[2] Thermal decomposition may produce hazardous gases, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).^[3]

Q3: Is **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** sensitive to air or moisture?

A3: Yes, this compound is highly sensitive to moisture. It readily reacts with water, leading to its decomposition.[2] Therefore, all handling should be performed under anhydrous conditions.

Q4: What are the main safety hazards associated with this compound?

A4: **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** is classified as a corrosive substance that can cause severe skin burns and eye damage.[2] It is also harmful if swallowed, in contact with skin, or if inhaled.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn during handling.[2][4]

Troubleshooting Guide

This guide addresses common issues encountered during reactions involving **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**.

Issue 1: Low or no yield in acylation reaction.

- Possible Cause 1: Decomposed Reagent. The carbonyl chloride may have degraded due to improper storage or handling, leading to a lower concentration of the active reagent.
 - Solution: Use a fresh bottle of the reagent or test the purity of the existing stock. Always handle the compound under an inert atmosphere and use anhydrous solvents.
- Possible Cause 2: Presence of Moisture. Trace amounts of water in the reaction mixture will quench the acyl chloride.
 - Solution: Ensure all glassware is oven-dried or flame-dried before use. Use anhydrous solvents and reagents. Perform the reaction under a dry, inert atmosphere (nitrogen or argon).
- Possible Cause 3: Inadequate Base. If the reaction involves the acylation of an amine or alcohol, an appropriate acid scavenger (e.g., triethylamine, pyridine) is necessary to neutralize the HCl generated.
 - Solution: Ensure a suitable base is used in stoichiometric or slight excess. The base should be added carefully to control the reaction temperature.

Issue 2: Formation of unexpected side products.

- Possible Cause 1: Reaction with Solvent. Nucleophilic solvents (e.g., alcohols) can react with the acyl chloride.
 - Solution: Use inert, anhydrous solvents such as dichloromethane (DCM), tetrahydrofuran (THF), or toluene.
- Possible Cause 2: Self-condensation or polymerization. While less common, highly reactive starting materials could lead to side reactions.
 - Solution: Control the reaction temperature by adding the acyl chloride solution dropwise to the reaction mixture at a low temperature (e.g., 0°C).

Experimental Protocols

Protocol 1: Typical Acylation of an Amine

- Preparation: Oven-dry all glassware and allow it to cool under a stream of dry nitrogen or in a desiccator.
- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, add the amine and an anhydrous aprotic solvent (e.g., DCM, THF).
- Base Addition: Add a suitable non-nucleophilic base (e.g., triethylamine, diisopropylethylamine) to the mixture. Cool the flask to 0°C in an ice bath.
- Acyl Chloride Addition: Dissolve **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** in the same anhydrous solvent in a separate flask under nitrogen. Slowly add this solution dropwise to the cooled amine solution with vigorous stirring.
- Reaction Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[5]
- Work-up: Once the reaction is complete, quench the reaction with a saturated aqueous solution of sodium bicarbonate. Extract the product with a suitable organic solvent. Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.

- Purification: Purify the crude product by column chromatography or recrystallization.

Protocol 2: Quality Check of **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**

A simple qualitative test can be performed to check for significant decomposition:

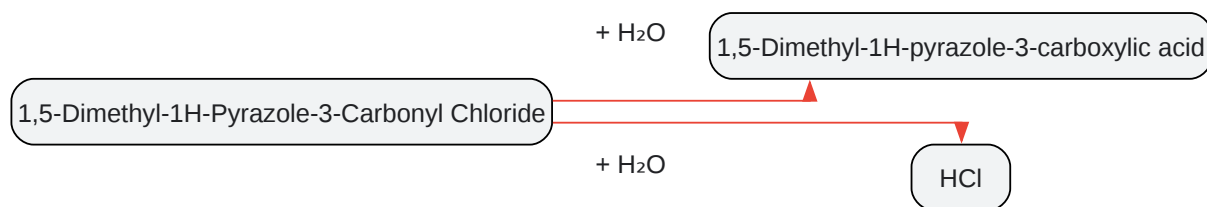
- Carefully open the reagent bottle under a fume hood.
- Observe the appearance of the solid. The pure compound should be a crystalline solid. Discoloration or a sticky appearance may indicate decomposition.
- A strong smell of HCl upon opening the bottle suggests hydrolysis has occurred.
- For a more quantitative analysis, ^1H NMR spectroscopy can be used. The presence of a significant peak corresponding to the carboxylic acid proton would indicate decomposition.

Data Presentation

Table 1: Chemical and Safety Information for **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**

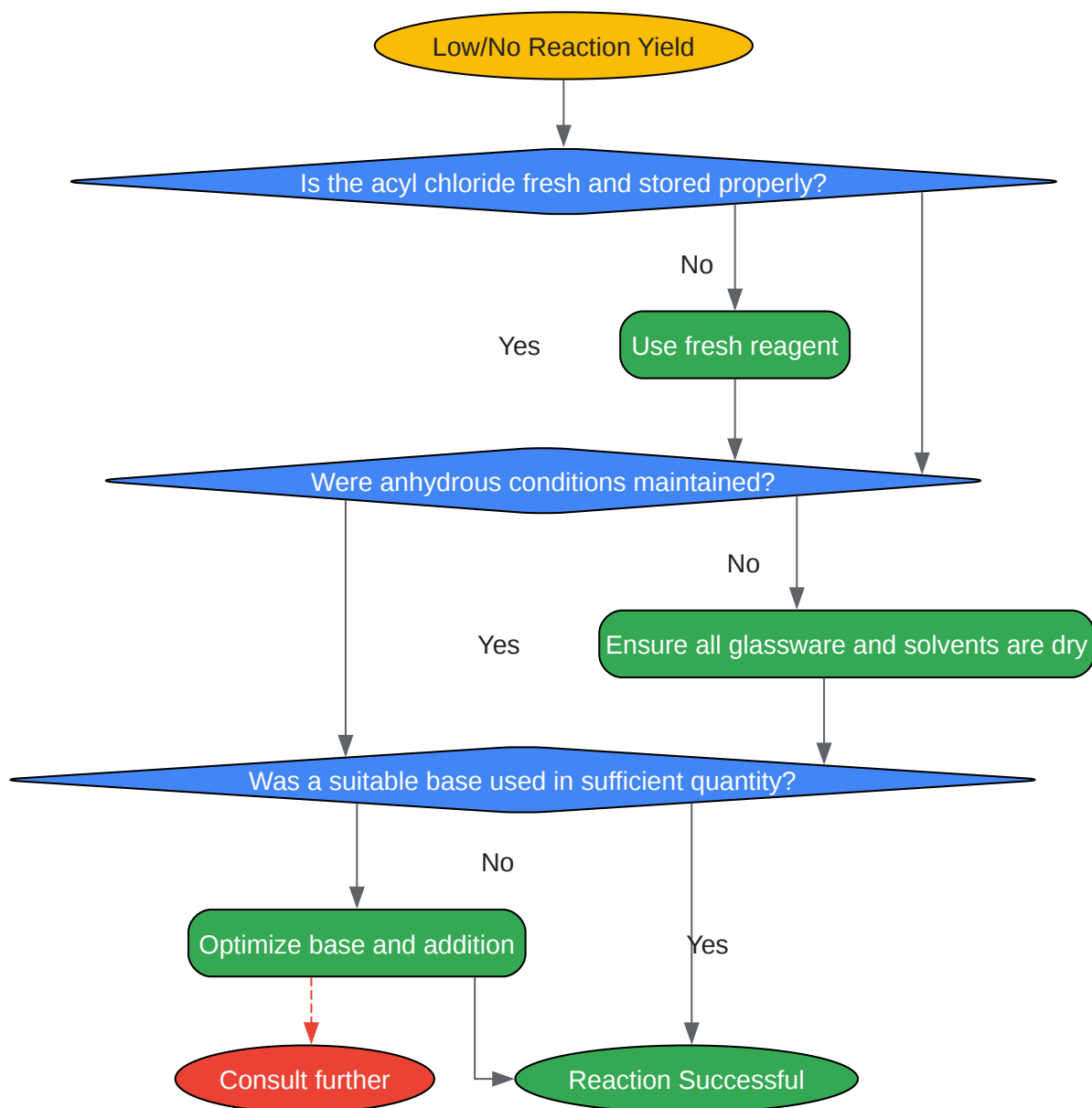
Property	Value	Reference
CAS Number	49783-84-8	[1][6][7][8][9]
Molecular Formula	$\text{C}_6\text{H}_7\text{ClN}_2\text{O}$	[1][6][7][9]
Molecular Weight	158.59 g/mol	[1][6]
Appearance	Solid	
Storage Temperature	2-8°C	[1]
Hazard Statements	H302, H312, H314, H332	[1]
Precautionary Statements	P260, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338, P310	[1]

Visualizations



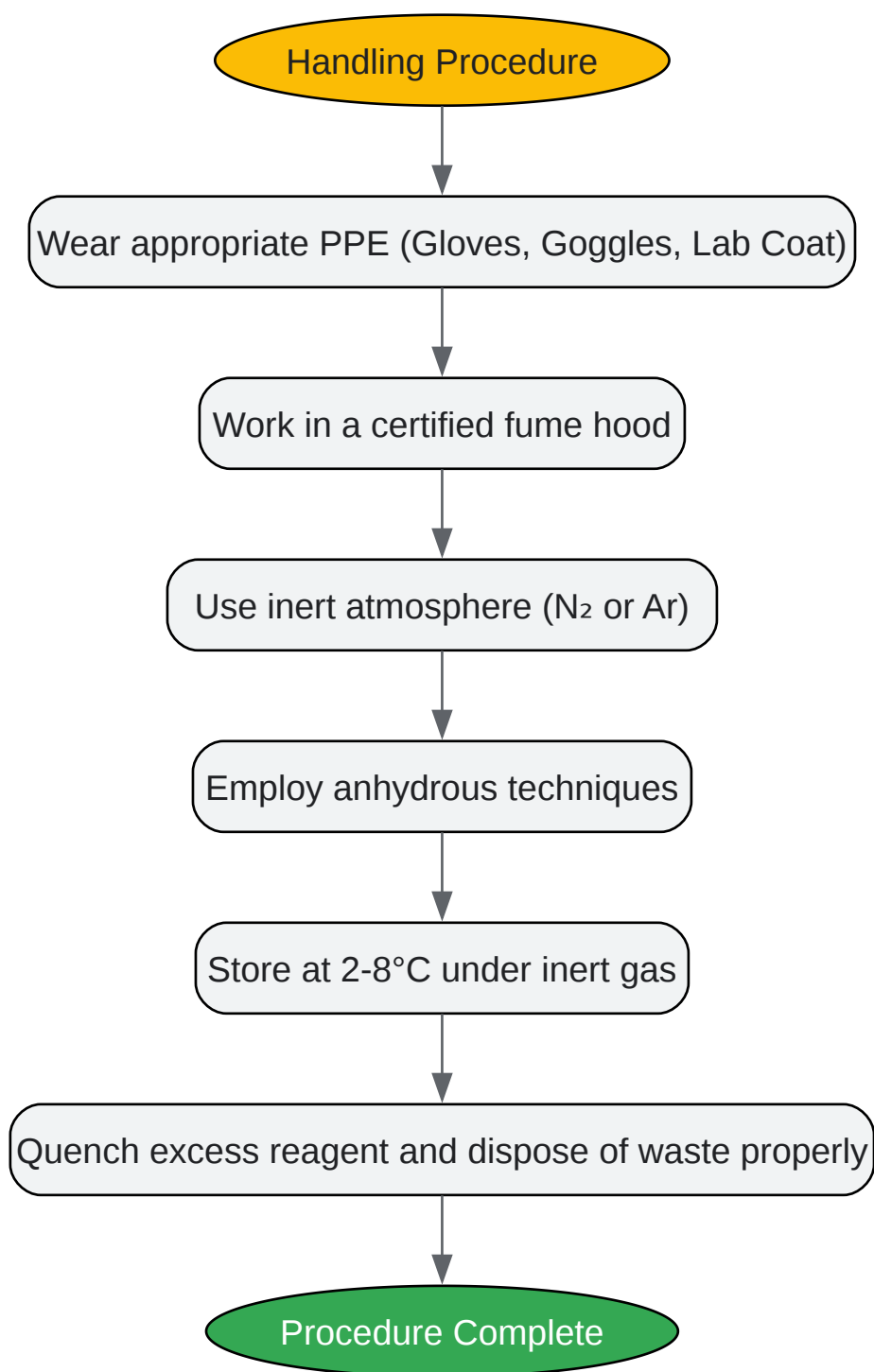
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Caption: Decomposition of **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride** in the presence of water.



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Caption: Troubleshooting workflow for low reaction yield.



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Caption: Safe handling workflow for **1,5-Dimethyl-1H-Pyrazole-3-Carbonyl Chloride**.

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